

Technical Guide: Synthesis and Application of Benzyloxyacetyl-Based Strobilurin Intermediates

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Compound of Interest

Compound Name: Methyl 2-(2-(2-(benzyloxy)acetyl)phenyl)acetate

Cat. No.: B12526988

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Executive Summary & Pharmacophore Analysis

Strobilurin fungicides are Quinone outside Inhibitors (QoI) that disrupt mitochondrial respiration by binding to the Qo site of the cytochrome bc1 complex (Complex III). The core efficacy of this class relies on a specific toxophore—typically an (E)-

-methoxyacrylate or an (E)-methoxyiminoacetate—linked to a lipophilic side chain.

The term "benzyloxyacetyl group" in this context refers to the critical arylacetic acid ester precursors (e.g., methyl 2-[2-(benzyloxymethyl)phenyl]acetate) used to construct the toxophore. These intermediates are the synthetic "hinge" connecting the bioactive toxophore to the lipophilic "benzyloxy" side chain (seen in analogs like Kresoxim-methyl and Trifloxystrobin).

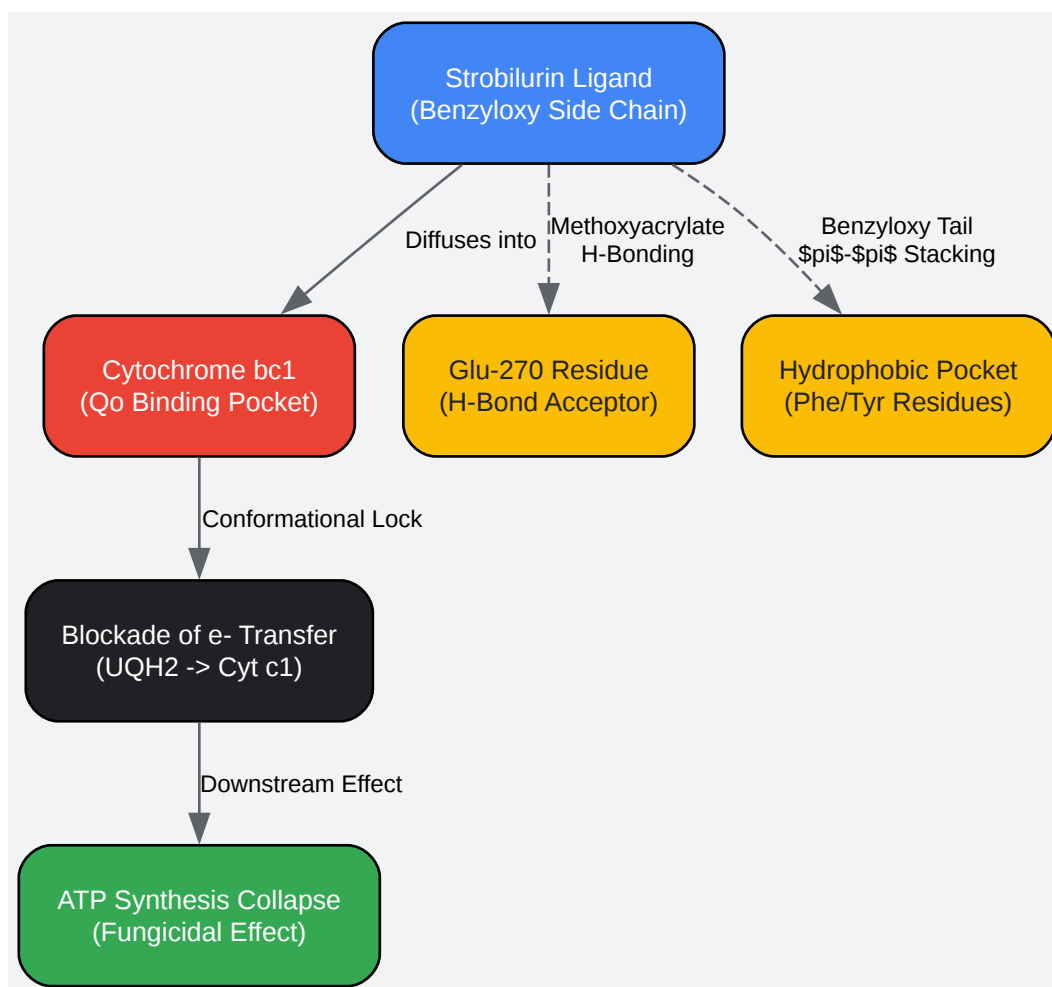
Structural Logic

- **Toxophore (Warhead):** (E)-methyl-3-methoxyacrylate or (E)-methoxyiminoacetate. Responsible for H-bonding at the Qo site (Glu-270 residue).
- **Linker (Bridge):** An ortho-substituted phenyl ring.

- **Lipophilic Tail:** A benzyloxy or o-tolyloxymethyl group. This mimics the natural strobilurin A side chain, ensuring membrane permeability and hydrophobic binding.

Mechanistic Grounding: The Qo Site Interaction

Understanding the target site is prerequisite to rational synthesis. The benzyloxyacetyl intermediate ultimately yields a spatial arrangement that locks the inhibitor into the cytochrome bc1 pocket.



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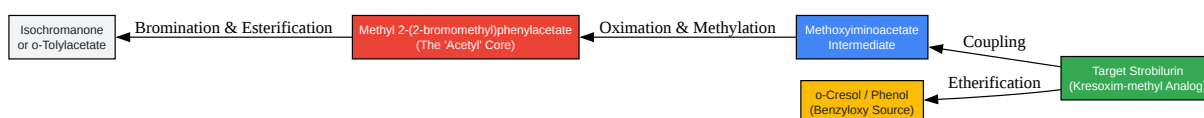
Figure 1: Mechanistic cascade of strobilurin binding.[1] The benzyloxy tail (yellow) anchors the molecule, allowing the methoxyacrylate head (blue) to disable electron transfer.

Synthetic Pathways: Benzyloxyacetyl Intermediates

The synthesis of these fungicides converges on the modification of phenylacetic acid esters. We will focus on the Kresoxim-methyl class pathway, which utilizes an o-tolyloxymethyl group (a methyl-benzyloxy analog).

Retrosynthetic Analysis

The target molecule is disassembled into two key components: the Toxophore Precursor (a keto-ester or formyl-ester) and the Side Chain (a benzyl bromide or phenol).



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Figure 2: Retrosynthetic breakdown showing the centrality of the phenylacetate ('acetyl') core.

Protocol: Synthesis of Methyl (E)-2-[2-(bromomethyl)phenyl]-3-methoxyacrylate

This is the "universal intermediate" for benzyloxy-containing strobilurins.

Step 1: Preparation of Methyl 2-(o-tolyl)acetate

- Reagents: o-Tolylacetic acid, Methanol, (cat).
- Conditions: Reflux, 4-6 hours.
- Rationale: Esterification protects the carboxylic acid, preventing side reactions during the subsequent bromination and allowing for easier purification (distillation).

Step 2: Radical Bromination (The Critical Step)

- Reagents: Methyl 2-(o-tolyl)acetate, N-Bromosuccinimide (NBS), AIBN (cat),

or Chlorobenzene.

- Protocol:
 - Dissolve ester in solvent under .
 - Add NBS (1.05 eq) and AIBN (0.05 eq).
 - Heat to reflux (70-80°C) with vigorous stirring.
 - Monitor: Reaction is complete when succinimide floats to the surface.

- Quality Control:

NMR must show disappearance of

(

2.3) and appearance of

(

4.5).

- Safety Note: Radical brominations are exothermic. Use a reflux condenser and initiate carefully.

Step 3: Formation of the Benzyloxy Linkage

- Reagents: Substituted phenol (e.g., o-cresol for Kresoxim, or phenol for benzyloxy analogs), , DMF.
- Protocol:
 - Suspend (2.0 eq) in DMF.
 - Add the phenol (1.0 eq) and stir at RT for 30 min (phenoxide formation).

- Add the bromo-ester from Step 2 dropwise.
- Stir at 60°C for 4 hours.
- Mechanism:

substitution. The benzyloxyacetyl skeleton is now established.

Step 4: Toxophore Construction (Formylation & Methylation)

This step converts the "acetyl" group (

) into the methoxyacrylate (

).

- Reagents: Methyl formate, Sodium Methoxide (), Dimethyl Sulfate (DMS), Toluene/DMF.
- Protocol:
 - Claisen Condensation: Treat the ester with (2 eq) and methyl formate (excess) at 0-5°C. This forms the enolate salt.
 - Methylation: Add DMS (1.2 eq) to the enolate. Stir at RT.
 - Workup: Quench with water, extract with ethyl acetate.
- Critical Parameter: Temperature control at 0°C is vital during formylation to prevent self-condensation of the ester.

Analytical Standardization & Quality Control

Trustworthiness in synthesis requires rigorous validation.

Parameter	Method	Acceptance Criteria	Troubleshooting
Purity	HPLC (C18, ACN/Water)	>98.0% Area	If <95%, recrystallize from MeOH/Hexane.
Identity	NMR (400 MHz)	Singlet at 3.70 & 3.80 (2x OMe); Olefinic singlet at 7.50-7.60.	Missing olefin peak = incomplete methylation.
Isomer Ratio	HPLC / NMR	E/Z ratio > 95:5	Isomerize Z-isomer by heating with (cat) in toluene.
Moisture	Karl Fischer	<0.5%	High water content hydrolyzes the ester.

Key NMR Diagnostic Peaks (CDCl₃)[1]

- Methoxyacrylate Olefin:
7.55 ppm (s, 1H).
- Methoxy Groups: Two singlets around
3.60 - 3.80 ppm.[1]
- Benzylic Methylene:
5.05 ppm (s, 2H) – confirms the intact benzyloxyacetyl linkage.

Advanced Optimization: The "One-Pot" Process

For industrial scalability, isolating the unstable formyl-ester intermediate is avoided.

Optimized Workflow:

- **Base Selection:** Use Sodium Hydride (NaH) or Potassium t-butoxide for cleaner enolization compared to NaOMe.
- **Solvent:** Switch to Toluene with a catalytic amount of Methanol. This allows for azeotropic removal of byproducts if necessary, though methyl formate reactions are typically done neat or in DMF.
- **Stepwise Addition:** Add the phenylacetate to the base/formate slurry slowly to maintain a low concentration of the active enolate, reducing dimerization.



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Figure 3: Optimized "One-Pot" industrial flow for methoxyacrylate synthesis.

References

- Sauter, H., et al. (1999).[2] Strobilurins: Evolution of a New Class of Active Substances. Angewandte Chemie International Edition. [Link](#)
- Bartlett, D. W., et al. (2002). The Strobilurin Fungicides. Pest Management Science. [Link](#)
- Clough, J. M. (1993).
-Methoxyacrylic Acid. Natural Product Reports. [Link](#)
- Patent EP0278595.Fungicidal Acrylic Acid Derivatives. (Describes the fundamental synthesis of the methyl 2-(2-bromomethyl)
- Patent WO1995020569.Process for the preparation of 2-aryl-2-(methoxyimino)acetate esters.

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Sources

- [1. asianpubs.org \[asianpubs.org\]](https://asianpubs.org)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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